

# Furomine chemical structure and properties

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## Compound of Interest

Compound Name: *Furomine*

Cat. No.: *B137070*

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An In-depth Technical Guide to Phentermine

## Introduction

Phentermine is a sympathomimetic amine that functions as a central nervous system stimulant and anorectic agent.[1][2] Chemically, it is a substituted amphetamine and is utilized primarily for the short-term management of obesity, in conjunction with a regimen of diet and exercise.[3][4][5] This document provides a comprehensive overview of the chemical structure, physicochemical properties, pharmacology, and relevant experimental data pertaining to Phentermine.

## Chemical Structure and Identification

Phentermine, chemically known as 2-methyl-1-phenylpropan-2-amine, is a chiral compound.[1]

- IUPAC Name: 2-methyl-1-phenylpropan-2-amine[1]
- Synonyms:  $\alpha,\alpha$ -Dimethylphenethylamine, Phenyl-tert-butylamine, Benzeneethanamine, alpha,alpha-dimethyl-[1][6][7]
- CAS Number: 122-09-8 (Phentermine base), 1197-21-3 (Phentermine hydrochloride)[6][8][9]
- Molecular Formula:  $C_{10}H_{15}N$ [1][6][7]
- InChI Key: DHHVAGZRURJOKS-UHFFFAOYSA-N[3]

## Physicochemical Properties

Phentermine is typically available as a hydrochloride salt to improve its stability and solubility. The properties of both the free base and the hydrochloride salt are summarized below.

Property	Value (Phentermine Base)	Value (Phentermine Hydrochloride)	Reference
Molecular Weight	149.23 g/mol	185.69 g/mol	[1][6]
Appearance	Oily liquid	White, crystalline powder	[1][6]
Melting Point	Not reported	198 °C	[6]
Boiling Point	205 °C at 750 mmHg	Not applicable	[6]
Solubility	Insoluble in water	Very soluble in chloroform; insoluble in ether; very slightly soluble in benzene & acetone	[1][6]
pKa	9.84	Not applicable	[1]
LogP	1.9	Not applicable	[1]

## Pharmacology

### Mechanism of Action

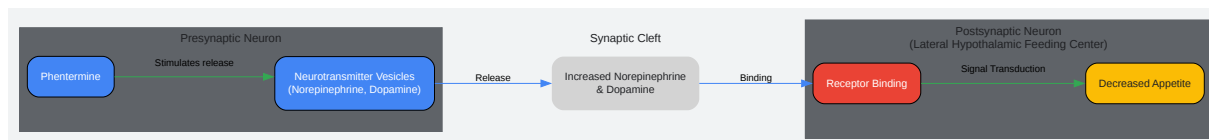
The primary mechanism of action of Phentermine involves the modulation of neurotransmitter levels in the brain, leading to appetite suppression.[4][10] It acts as a norepinephrine-dopamine releasing agent (NDRA).[3]

The proposed signaling pathway is as follows:

- Phentermine crosses the blood-brain barrier.
- It stimulates the release of norepinephrine and dopamine from nerve terminals in the lateral hypothalamic feeding center.[1]

- Increased levels of these neurotransmitters lead to a decreased sensation of hunger.[4][10]

While its primary effects are on norepinephrine and dopamine, it has only weak effects on serotonin.[3]



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Caption: Proposed mechanism of action of Phentermine.

## Pharmacokinetics

Parameter	Value	Reference
Bioavailability	High (almost 100%)	[3]
Protein Binding	17.5%	[3]
Metabolism	Minimal (approximately 6% metabolized via para-hydroxylation, N-oxidation, and N-hydroxylation)	[3]
Elimination Half-life	20–25 hours (urinary pH-dependent)	[3]
Excretion	Primarily renal (62–85% as unchanged drug)	[3]

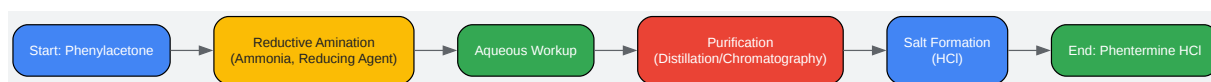
## Experimental Protocols

Detailed experimental protocols for the characterization and analysis of Phentermine are extensive. Below are generalized methodologies for key experiments.

## Synthesis of Phentermine Hydrochloride

A common synthetic route involves the reductive amination of a ketone. A detailed, citable protocol can be found in the patent literature.<sup>[6]</sup>

- Principle: Reductive amination of phenylacetone with ammonia.
- Generalized Protocol:
  - Dissolve phenylacetone in a suitable solvent (e.g., methanol).
  - Add a source of ammonia (e.g., ammonium acetate) and a reducing agent (e.g., sodium cyanoborohydride).
  - Allow the reaction to proceed at a controlled temperature until completion, monitored by techniques like Thin Layer Chromatography (TLC).
  - Quench the reaction and perform an aqueous workup to isolate the crude product.
  - Purify the phentermine base using distillation or column chromatography.
  - Dissolve the purified base in a suitable solvent (e.g., diethyl ether) and bubble hydrogen chloride gas through the solution to precipitate phentermine hydrochloride.
  - Collect the precipitate by filtration, wash with a non-polar solvent, and dry under vacuum.



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